

C.I. Mordant Orange 29 solubility and stability data

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Compound of Interest

Compound Name: C.I. Mordant Orange 29

Cat. No.: B15555831

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C.I. Mordant Orange 29: A Technical Overview

An In-depth Guide for Researchers and Drug Development Professionals

Foreword

C.I. Mordant Orange 29, identified by the Colour Index number 18744 and CAS registry number 6054-86-0, is a monoazo mordant dye. This technical guide provides a consolidated overview of its chemical identity, manufacturing process, and available data on its properties. It is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development who may be interested in the applications of this class of compounds. It is important to note that while qualitative information is available, comprehensive quantitative data on the solubility and stability of **C.I. Mordant Orange 29** is not readily available in publicly accessible literature.

Chemical and Physical Properties

C.I. Mordant Orange 29 is an orange powder.^[1] Detailed quantitative physical and chemical properties, such as melting point, boiling point, and specific solubility values in various solvents, are not well-documented in scientific literature or safety data sheets.

Table 1: Chemical Identification of **C.I. Mordant Orange 29**

Identifier	Value
C.I. Name	Mordant Orange 29
C.I. Number	18744
CAS Number	6054-86-0
Molecular Formula	C ₁₆ H ₁₂ N ₅ NaO ₇ S
Molecular Weight	441.35 g/mol
Chemical Structure	Single azo class

Solubility and Stability

Solubility

Quantitative solubility data for **C.I. Mordant Orange 29** in water or common organic solvents is not available in the reviewed literature. For related mordant dyes, such as Mordant Orange 1, solubility has been noted in water and ethanol, with slight solubility in acetone.

Stability

Specific stability studies detailing the degradation pathways or kinetics of **C.I. Mordant Orange 29** under various conditions (e.g., pH, light, temperature) are not publicly available. However, qualitative information for some related mordant dyes indicates color changes in the presence of strong acids and bases. For instance, Mordant Orange 1 exhibits a color change from yellow to red as the pH increases from 10.2 to 12.0.

Experimental Protocols

Synthesis of C.I. Mordant Orange 29

The manufacturing process for **C.I. Mordant Orange 29** involves a two-step chemical synthesis: diazotization followed by an azo coupling reaction.^[1]

Step 1: Diazotization of 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid

In this step, the primary aromatic amine, 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid, is converted into a diazonium salt. This reaction is typically carried out in an acidic solution at low

temperatures (0-5 °C) by the addition of a nitrite source, such as sodium nitrite. The low temperature is crucial to maintain the stability of the highly reactive diazonium salt.

Step 2: Azo Coupling

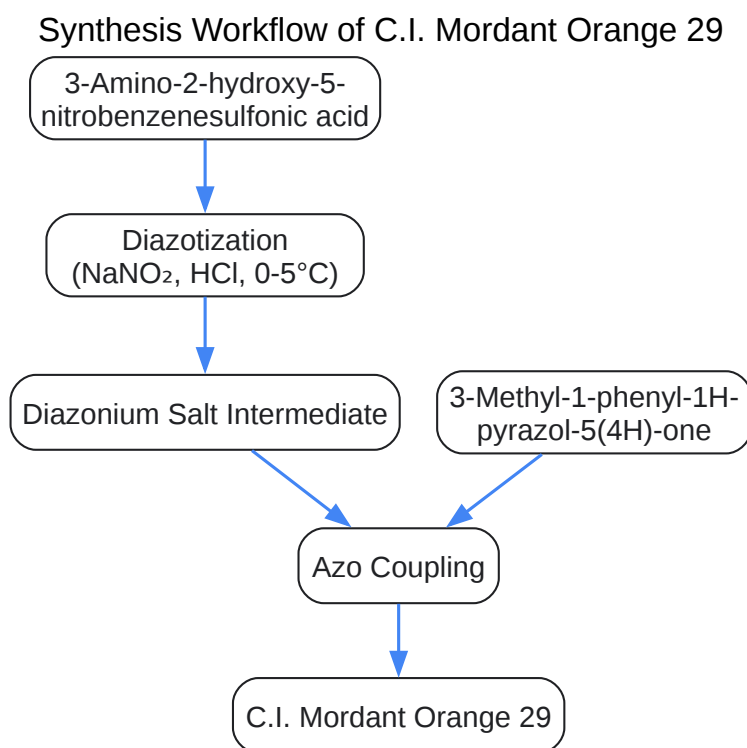
The resulting diazonium salt is then reacted with a coupling agent, 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one. This electrophilic substitution reaction forms the stable azo compound, **C.I. Mordant Orange 29**.

A detailed, step-by-step experimental protocol for the synthesis of **C.I. Mordant Orange 29** is not explicitly available. However, a general procedure for such a synthesis would involve the careful control of temperature, pH, and stoichiometric ratios of the reactants to ensure optimal yield and purity of the final product.

Visualizations

The following diagrams illustrate the chemical structure and the synthetic pathway of **C.I. Mordant Orange 29**.

Caption: Chemical Structure of **C.I. Mordant Orange 29**.



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Caption: General synthesis workflow for **C.I. Mordant Orange 29**.

Conclusion

C.I. Mordant Orange 29 is a monoazo dye with a well-defined chemical structure and manufacturing process. However, there is a significant gap in the publicly available scientific literature regarding its quantitative solubility and stability data. This lack of information may present challenges for its application in research and development where such properties are critical. Further experimental investigation is required to thoroughly characterize this compound. The information and diagrams provided in this guide serve as a starting point for researchers and professionals interested in **C.I. Mordant Orange 29**.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
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